



# In-Depth Technical Safety Guide: 4-Fluoroiodobenzene-13C6

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Compound of Interest

Compound Name: 4-Fluoroiodobenzene-13C6

Cat. No.: B12417708

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**Fluoroiodobenzene-13C6**. As no specific safety data sheet (SDS) is available for this isotopically labeled compound, the following data is derived from the SDS of its unlabeled analogue, 4-Fluoroiodobenzene (CAS No. 352-34-1). The carbon-13 isotopic labeling is not anticipated to significantly alter the chemical's fundamental hazardous properties. Researchers should always consult the specific SDS provided by their supplier before handling this material.

# **Substance Identification and Properties**

**4-Fluoroiodobenzene-13C6** is a stable, isotopically labeled version of 4-fluoroiodobenzene, used as a standard or tracer in various research and development applications, particularly in drug metabolism studies and quantitative mass spectrometry. Its physical and chemical characteristics are crucial for safe handling and experimental design.

Table 1: Physical and Chemical Properties



Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FI	[1][2]
Molecular Weight	222.00 g/mol	[1][3]
Appearance	Liquid	[3]
Melting Point	-20 °C	[3][4]
Boiling Point	182-184 °C (at 760 mmHg)	[3][4]
Density	1.925 g/mL at 25 °C	[3][4]
Flash Point	68 °C (154.4 °F) - Closed Cup	[4]
Solubility	Insoluble in water.	[5]
Refractive Index	n20/D 1.583	[3][4]
Stabilizer	Contains copper as a stabilizer.	[3][4]

## **Hazard Identification and Classification**

This compound is classified as hazardous. Understanding its specific risks is essential for implementing appropriate safety measures. The Globally Harmonized System (GHS) classification provides a universal standard for hazard communication.

Table 2: GHS Hazard Classification



Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritatio n	2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	2 / 2A	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[1][2]

# **Experimental Protocols and Handling**

Adherence to strict protocols for handling, storage, and disposal is mandatory to ensure laboratory safety.

#### **Safe Handling Protocols**

- Ventilation: Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area.[6] Wash hands thoroughly after handling.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.[6][7]
- Procedural: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]

#### **Storage Conditions**

 Container: Keep the container tightly closed and stored in a dry, cool, and well-ventilated place.[7][8]



- Environment: Protect from direct sunlight.[8][9] For long-term stability, refrigeration is recommended.[9]
- Incompatibilities: Store away from strong oxidizing agents.[10]

# **Emergency Procedures and First Aid**

Rapid and appropriate response to exposure or spills is critical.

Table 3: First Aid Measures

Exposure Route	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Seek medical attention if irritation develops or persists.[6][7]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

# **Fire-Fighting Measures**

 Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[6][7]

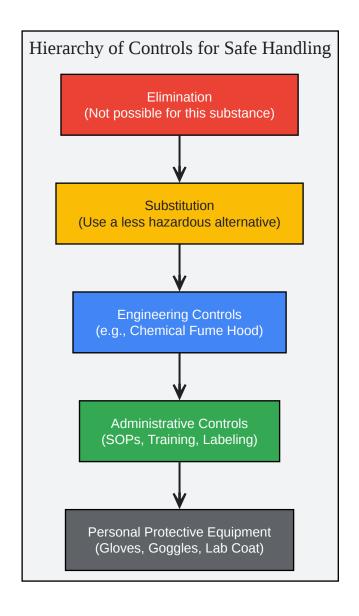


- Specific Hazards: The material is combustible.[8] Containers may explode when heated.[8] Vapors may form explosive mixtures with air and travel to a source of ignition and flash back. [6][7]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may form, including carbon oxides, hydrogen fluoride, and hydrogen iodide.[10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA)
   and full protective gear.[8]

# **Exposure Controls and Personal Protection**

A multi-layered approach to exposure control, prioritizing engineering solutions over personal protective equipment (PPE), is best practice.





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Caption: The hierarchy of controls prioritizes safer systems over reliance on PPE.

Table 4: Recommended Personal Protective Equipment (PPE)

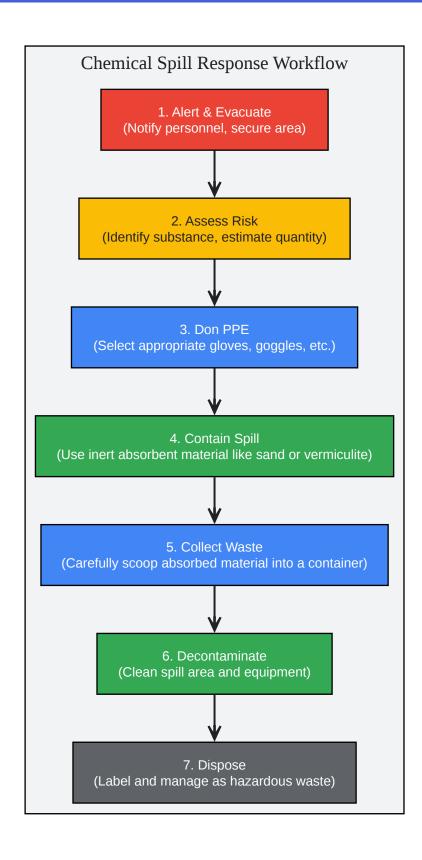


Protection	Specification
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
Skin	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure full body coverage.
Respiratory	A NIOSH/MSHA-approved respirator is required if exposure limits are exceeded or irritation is experienced. Use a respirator with an organic vapor cartridge.

# **Spill Management and Disposal**

A systematic workflow must be followed to safely manage spills and dispose of waste.





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Caption: A systematic workflow for safe and effective chemical spill response.



#### **Disposal Considerations**

- Chemical Waste: This material must be disposed of as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local, state, and federal regulations.[2]

# **Toxicological and Transport Information Toxicological Profile**

Specific quantitative toxicological data such as LD50 or LC50 for 4-fluoroiodobenzene is not available in the provided search results.[10] The primary known toxicological effects are irritation to the skin, eyes, and respiratory system.[1][2]

## **Transport Regulations**

According to the safety data sheets reviewed, 4-fluoroiodobenzene is not classified as dangerous goods for transport under DOT (US), IMDG, and IATA regulations.[2]

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